

Physical properties like melting point and boiling point of Tert-butyl 2-aminopropylcarbamate.

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An In-depth Technical Guide to the Physical Properties of tert-Butyl 2-Aminopropylcarbamate Abstract

This technical guide provides a focused examination of the critical physical properties of **tert-butyl 2-aminopropylcarbamate**, a chiral building block of significant interest to the pharmaceutical and organic synthesis sectors. As a mono-protected diamine, its utility in drug development hinges on a precise understanding of its physicochemical characteristics. This document consolidates available data on the melting and boiling points of its enantiomeric forms, details field-proven experimental protocols for their determination, and discusses the underlying chemical principles that govern these properties. The guide is intended for researchers, chemists, and drug development professionals who require reliable data and robust methodologies for the handling and characterization of this important synthetic intermediate.

Introduction: The Role of tert-Butyl 2-Aminopropylcarbamate in Synthesis

The tert-butyloxycarbonyl (Boc) protecting group is a foundational tool in modern organic chemistry, enabling the selective synthesis of complex molecules.^[1] By masking the reactivity of an amine, the Boc group allows for chemical transformations at other molecular sites. **tert-Butyl 2-aminopropylcarbamate** is a prime example of a strategically protected bifunctional molecule. It contains both a free primary amine, available for nucleophilic attack or amide bond formation, and a Boc-protected amine, which can be unveiled in a later synthetic step under mild acidic conditions.^{[2][3]}

This "orthogonal" handle makes the molecule a valuable chiral precursor for a variety of pharmacologically active compounds, including agents for cancer and AIDS research.^[2] A thorough understanding of its physical properties, such as melting and boiling points, is not merely academic; it is essential for purification, reaction condition optimization, process scale-up, and ensuring material purity. This guide provides the necessary data and experimental context for scientists working with this versatile compound.

Physicochemical Properties of tert-Butyl 2-Aminopropylcarbamate

The physical state and thermal transition points of **tert-butyl 2-aminopropylcarbamate** are key parameters for its practical application in a laboratory or manufacturing setting. It is crucial to distinguish between the specific enantiomers, as their physical properties may differ.

Molecular Identity and Structure

- IUPAC Name: tert-butyl N-[(2S)-2-aminopropyl]carbamate (for the (S)-enantiomer)
- Molecular Formula: C₈H₁₈N₂O₂^[4]
- Molecular Weight: 174.24 g/mol ^{[4][5]}

Identifier	(S)-Enantiomer	(R)-Enantiomer
CAS Number	121103-15-9 ^{[4][6]}	333743-54-7 ^[5]
PubChem CID	Not explicitly found	45072491 ^[7]

Tabulated Physical Properties

Data from various suppliers indicate that both enantiomers of **tert-butyl 2-aminopropylcarbamate** are typically liquids or low-melting solids at room temperature.

Property	Value	Notes	Source(s)
Appearance	Colorless to Yellow Liquid or Paste/Waxy Solid	The physical state can vary based on purity and ambient temperature.	[8]
Melting Point	Not Available (N/A)	Often listed as N/A, suggesting it is a liquid or has a melting point near or below standard room temperature. For comparison, the isomeric tert-butyl (3-aminopropyl)carbamate has a reported melting point of 22 °C.	[9]
Boiling Point	263.7 ± 23.0 °C	This value is reported for the (S)-enantiomer at standard atmospheric pressure (760 mmHg). Carbamates can be thermally sensitive, and this likely represents a calculated or extrapolated value.	

The lack of a precise, consistently reported melting point suggests that for purity assessment, other analytical methods such as NMR spectroscopy or chromatography are more reliable. The

high boiling point underscores the need for vacuum distillation for purification to prevent thermal decomposition.

Experimental Determination of Physical Properties

Accurate determination of physical properties is a cornerstone of chemical characterization. The following protocols are designed to provide reliable and reproducible results for carbamate compounds.

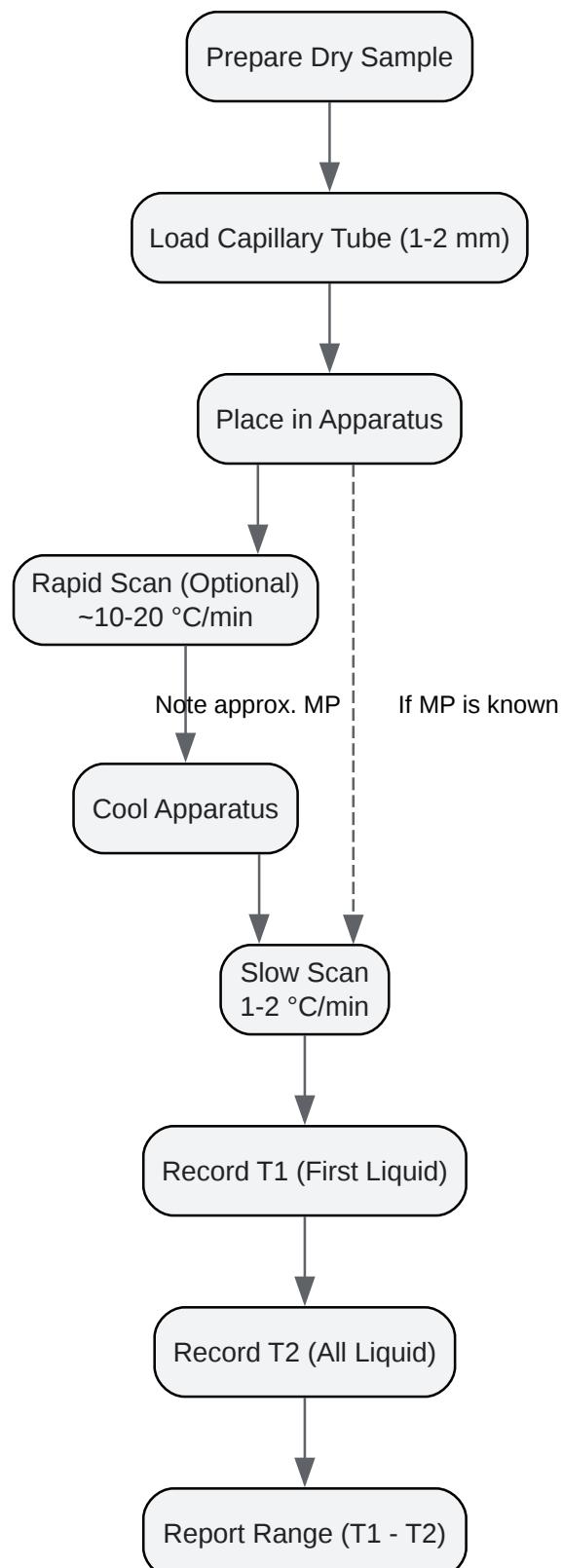
Melting Point Determination (for Low-Melting Solids)

The melting point of a pure crystalline solid is a sharp, characteristic temperature range (typically 0.5-1.0°C), while impurities depress and broaden this range.[\[10\]](#) This makes it an excellent indicator of purity.[\[11\]](#) For substances that are solids at or below room temperature, the capillary method is standard.

Protocol: Capillary Melting Point Determination

- **Sample Preparation:** Place a small amount of the finely powdered, dry sample onto a clean, dry surface. Gently tap the open end of a glass capillary tube into the powder to load a small amount of material.[\[12\]](#)
- **Packing the Sample:** Tap the sealed end of the capillary on a hard surface to compact the sample into a dense column of 1-2 mm at the bottom.[\[12\]](#)
- **Apparatus Setup:** Place the loaded capillary into the heating block of a melting point apparatus (e.g., Mel-Temp).
- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/min) to find a rough value.
- **Accurate Determination:** Cool the apparatus to at least 10-15 °C below the approximate melting point. Begin heating at a slow, controlled rate (1-2 °C/min) to ensure thermal equilibrium between the sample and the thermometer.[\[10\]](#)
- **Recording the Range:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the last solid crystal liquefies (T2). The melting point is

reported as the range T1-T2.[13]



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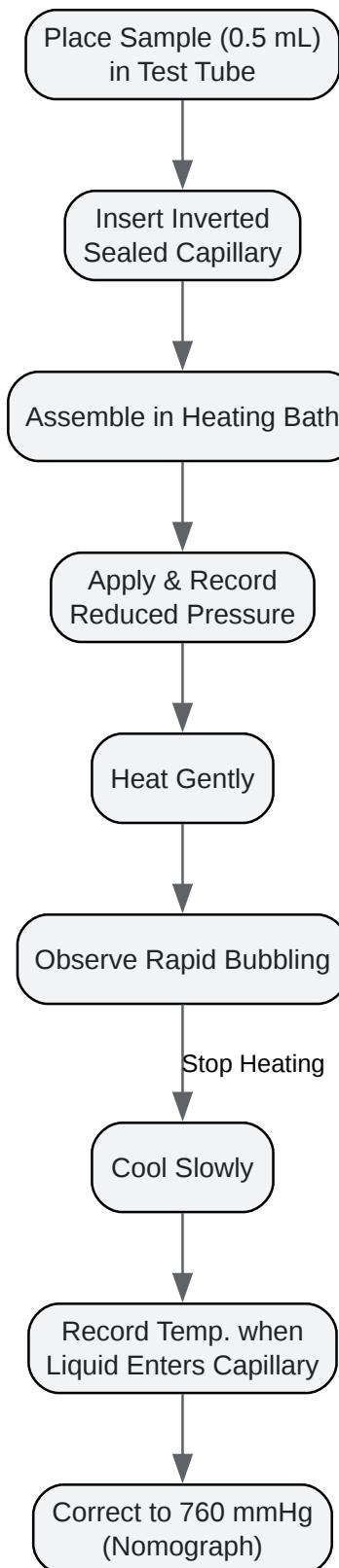
Caption: Workflow for Capillary Melting Point Determination.

Boiling Point Determination

Given the high boiling point of **tert-butyl 2-aminopropylcarbamate**, determination at atmospheric pressure risks decomposition. Therefore, measurement under reduced pressure is the preferred and most reliable method. The micro-boiling point technique is ideal for the small sample quantities typical in research and development.

Protocol: Micro-Boiling Point Determination under Reduced Pressure

- Apparatus Setup: Place a small test tube (e.g., a Durham tube) containing 0.2-0.5 mL of the liquid sample into a Thiele tube or a similar heating apparatus filled with a suitable heating oil.
- Capillary Insertion: Seal one end of a melting point capillary tube. Place the capillary into the sample tube with the open end down.
- Vacuum Application: Connect the apparatus to a vacuum source and a manometer. Evacuate the system to the desired pressure (e.g., 10-20 mmHg). A stable, recorded pressure is critical for accuracy.
- Heating: Begin heating the oil bath gently and with constant stirring to ensure uniform temperature distribution.[12]
- Observation: As the temperature rises, air trapped in the inverted capillary will bubble out. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the liquid is boiling at the applied pressure.
- Temperature Reading: Stop heating and allow the apparatus to cool slowly. The point at which the bubble stream ceases and the liquid is drawn back into the capillary is the boiling point at that specific pressure. Record this temperature.
- Pressure Correction: The observed boiling point can be corrected to the normal boiling point (at 760 mmHg) using a pressure nomograph or established rules of thumb (e.g., for every halving of pressure, the boiling point drops by about 10 °C).[14]



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Caption: Workflow for Micro-Boiling Point Determination.

Conclusion

tert-Butyl 2-aminopropylcarbamate is a liquid or low-melting solid with a high boiling point, necessitating vacuum distillation for purification. The data and protocols presented in this guide provide a reliable framework for its characterization. Adherence to these robust experimental methods ensures the generation of accurate and reproducible data, which is fundamental to successful outcomes in drug discovery and synthetic chemistry.

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